

The Toxicological Profile of N-Nitrosomorpholine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Nitrosomorpholine*

CAS No.: 59-89-2

Cat. No.: B121250

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This guide provides an in-depth technical overview of the toxicological profile of **N-Nitrosomorpholine** (NMOR), a potent experimental carcinogen. Designed for researchers, scientists, and drug development professionals, this document synthesizes current knowledge on NMOR's chemical properties, metabolic fate, mechanisms of toxicity, and regulatory standing. The structure of this guide is designed to logically progress from fundamental characteristics to complex biological interactions, providing not just data, but also the mechanistic insights and experimental context necessary for advanced research and safety assessment.

Introduction and Physicochemical Properties

N-Nitrosomorpholine (NMOR), a member of the N-nitrosamine class of compounds, is a yellow, crystalline solid at room temperature.[1][2] It is not used commercially in the United States but can be formed unintentionally from the nitrosation of morpholine, a common industrial chemical used in rubber manufacturing, as a corrosion inhibitor, and in the synthesis of various organic compounds.[3][4] Its prevalence in research is due to its reliability in inducing

tumors, particularly of the liver, making it a standard model compound for studying carcinogenesis.[3]

Understanding its physical and chemical properties is foundational to its toxicological assessment, influencing its absorption, distribution, and analytical detection.

Property	Value	Reference
Chemical Formula	C ₄ H ₈ N ₂ O ₂	[3]
Molar Mass	116.12 g·mol ⁻¹	[3]
Appearance	Pale yellow, sand-like powder or crystals	[1][3]
Melting Point	29 °C (84 °F)	[3]
Boiling Point	224 °C (435 °F) at 747 mmHg	[3]
Water Solubility	≥ 100 mg/mL at 20 °C (66 °F)	[3]
CAS Number	59-89-2	[3]

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

The biological effects of NMOR are dictated by its journey through the body. While comprehensive human data is lacking, animal studies provide a clear picture of its toxicokinetic profile.[5]

- Absorption: NMOR is readily absorbed following oral and, presumably, inhalation exposure. [6][7] Studies in rats show rapid absorption from the gastrointestinal tract.[1]
- Distribution: Following absorption, NMOR is widely distributed throughout the body. Studies with radiolabeled NMOR in rats show distribution to various tissues, with significant accumulation in the liver, which is a primary target organ for its toxicity.[1]
- Metabolism: The toxicity of NMOR is intrinsically linked to its metabolic activation. It is an indirect-acting carcinogen, meaning it requires enzymatic conversion to a reactive form to

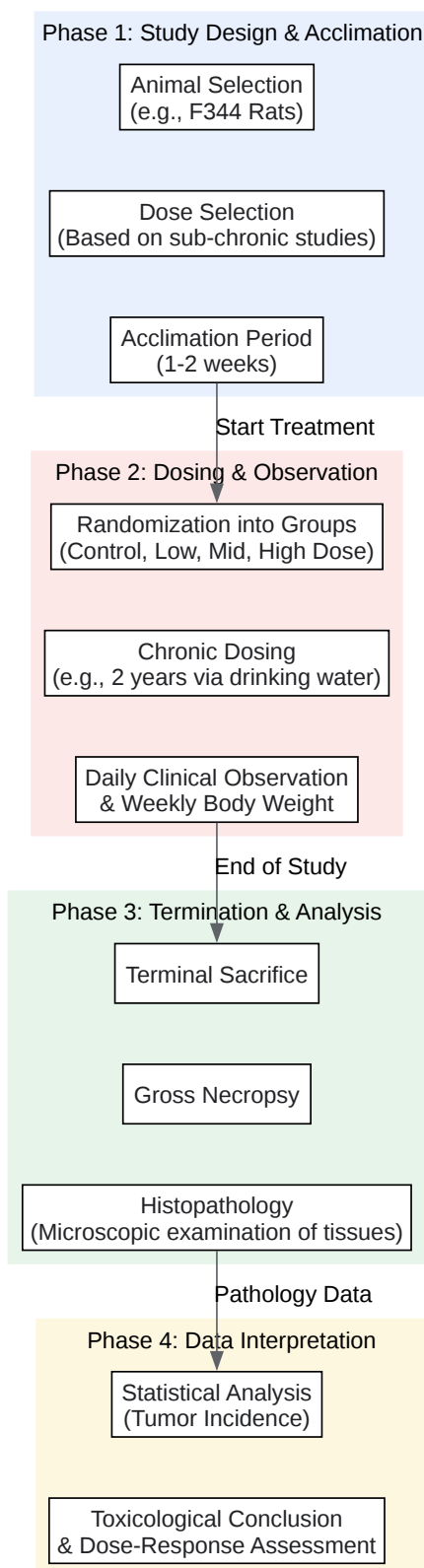
exert its carcinogenic effects.[8][9] This critical activation step is primarily mediated by cytochrome P450 (CYP) enzymes in the liver.[3][10] The key metabolic pathway is α -hydroxylation, which occurs on the carbon atoms adjacent to the nitroso group.[10] This hydroxylation leads to an unstable intermediate that spontaneously decomposes, ultimately forming a reactive electrophile capable of alkylating DNA.[3][9] Major metabolites identified in rat urine include (2-hydroxyethoxy)acetic acid and N-nitroso(2-hydroxyethyl)glycine.[10]

- Excretion: Following metabolism, NMOR and its metabolites are primarily excreted in the urine. In rats administered NMOR, a significant portion of the dose is excreted in the urine within 24 hours, with only a small fraction remaining as the unchanged parent compound.[1]

Metabolic Activation Pathway of N-Nitrosomorpholine

The following diagram illustrates the critical enzymatic step that transforms the relatively inert parent compound into a potent DNA-alkylating agent. This bioactivation is the cornerstone of its carcinogenic mechanism.





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